

Application Note: Synthesis Protocols for 1-Cyclopentyl-1H-pyrazole-3,5-diamine

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Compound of Interest

Compound Name:	1-cyclopentyl-1H-pyrazole-3,5-diamine
CAS No.:	1250876-38-0
Cat. No.:	B2585321

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Executive Summary

1-Cyclopentyl-1H-pyrazole-3,5-diamine is a critical pharmacophore in medicinal chemistry, serving as a core scaffold for Cyclin-Dependent Kinase (CDK) inhibitors and anti-biofilm agents (e.g., Disperazol analogs). Its unique 3,5-diamino substitution pattern allows for orthogonal functionalization, making it a versatile template for fragment-based drug discovery (FBDD).

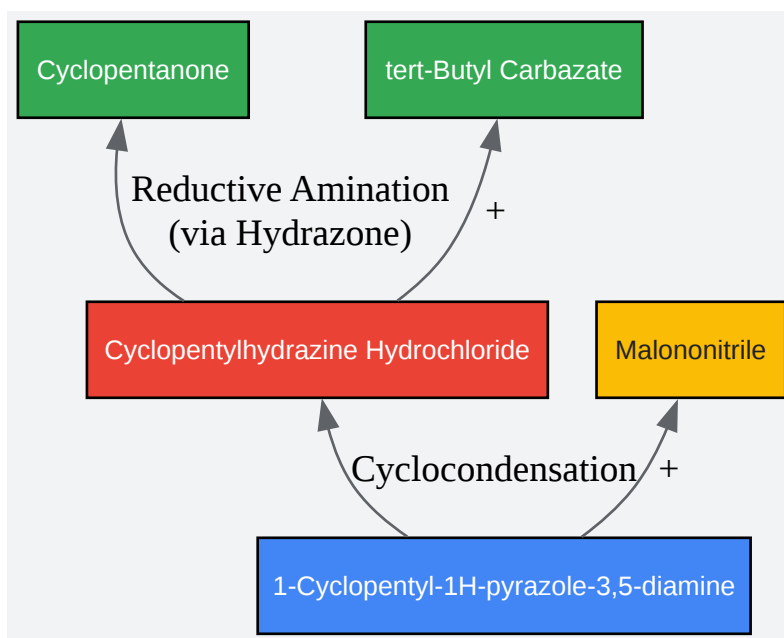
This application note provides a high-fidelity synthesis guide. Unlike generic protocols, this guide addresses the specific challenge of regioselectivity and hydrazine precursor purity. We present a robust two-stage workflow:

- **Precursor Synthesis:** High-purity preparation of cyclopentylhydrazine hydrochloride via a reductive amination strategy to avoid polyalkylation.
- **Heterocycle Assembly:** Regioselective cyclocondensation with malononitrile.

Retrosynthetic Analysis & Strategy

The construction of the pyrazole core relies on the condensation of a binucleophile (hydrazine) with a 1,3-dielectrophile (malononitrile). The strategic disconnection reveals cyclopentylhydrazine as the limiting reagent.

Logical Pathway (Graphviz)



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Figure 1: Retrosynthetic disconnection showing the convergence of cyclopentylhydrazine and malononitrile.

Detailed Experimental Protocols

Phase 1: Synthesis of Cyclopentylhydrazine Dihydrochloride

Rationale: Direct alkylation of hydrazine with cyclopentyl bromide often leads to over-alkylation (

-dicyclopentylhydrazine). To ensure mono-substitution, we utilize a reductive amination approach using tert-butyl carbazate (Boc-hydrazine). This method locks the second nitrogen, preventing over-reaction.

Reagents & Stoichiometry

Reagent	Equiv.	Role
Cyclopentanone	1.0	Substrate
tert-Butyl carbazate	1.0	Hydrazine Source (Protected)
Hexane	Solvent	Reaction Medium
Borane-THF Complex (1M)	1.1	Reducing Agent
HCl (4M in Dioxane)	Excess	Deprotection/Salt Formation

Step-by-Step Protocol

- Hydrazone Formation:
 - Dissolve Cyclopentanone (10.0 mmol) and tert-butyl carbazate (10.0 mmol) in hexane (30 mL).
 - Heat the mixture to reflux for 2 hours. The product, tert-butyl 2-cyclopentylidenehydrazine-1-carboxylate, will often precipitate upon cooling.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 3:1). If not precipitated, evaporate solvent to yield the solid hydrazone.
- Reduction:
 - Dissolve the intermediate hydrazone in dry THF (20 mL) under nitrogen.
 - Cool to 0°C. Slowly add Borane-THF complex (1.0 M, 11 mmol) dropwise.
 - Allow to warm to room temperature and stir for 3 hours.
 - Quench: Carefully add Methanol (5 mL) to destroy excess borane.
- Hydrolysis & Salt Formation:
 - Concentrate the mixture to remove volatiles.
 - Resuspend the residue in 4M HCl in Dioxane (10 mL) or aqueous HCl.

- Stir at room temperature for 4 hours (or 40°C for 1 hour) to remove the Boc group.
- Dilute with diethyl ether. The target Cyclopentylhydrazine Dihydrochloride will precipitate as a white/off-white solid.
- Filtration: Collect the solid, wash with cold ether, and dry under vacuum.
- Yield Expectation: 70–85%.^[1]

Phase 2: Cyclocondensation to 1-Cyclopentyl-1H-pyrazole-3,5-diamine

Rationale: The reaction of a monosubstituted hydrazine with malononitrile proceeds via an initial nucleophilic attack on a nitrile group, followed by an intramolecular cyclization. The use of a base (Sodium Ethoxide) is critical to deprotonate the hydrazine salt and catalyze the nucleophilic attack.

Reagents & Stoichiometry

Reagent	Equiv.	Role
Cyclopentylhydrazine ^[2] ^[3] ·2HCl	1.0	Binucleophile
Malononitrile	1.1	1,3-Dielectrophile
Sodium Ethoxide (NaOEt)	2.2	Base (Neutralization + Catalysis)
Ethanol (Absolute)	Solvent	Reaction Medium

Step-by-Step Protocol

- Neutralization:
 - Prepare a solution of Sodium Ethoxide (22 mmol) in absolute Ethanol (20 mL). (Alternatively, dissolve Sodium metal (0.5 g) in Ethanol).
 - Add Cyclopentylhydrazine Dihydrochloride (10 mmol) to the solution. Stir for 15 minutes at room temperature. The solution will become cloudy due to NaCl precipitation.

- Addition:
 - Add Malononitrile (11 mmol, 1.1 equiv) to the reaction mixture.
- Cyclization (Reflux):
 - Heat the mixture to reflux (approx. 78°C) for 4–6 hours.
 - Mechanism Check: The color typically changes from colorless to yellow/orange.
- Workup & Isolation:
 - Cool the reaction mixture to room temperature.
 - Concentrate the solvent to ~20% of the original volume under reduced pressure.
 - Dilute with cold water (50 mL). The product often precipitates.
 - If oil forms:[4][5][6] Extract with Ethyl Acetate (3 x 30 mL), wash with brine, dry over Na₂SO₄, and concentrate.
- Purification:
 - Recrystallization from Ethanol/Water or Toluene is common.
 - Flash Chromatography: DCM:Methanol (95:5 to 90:10).
 - Yield Expectation: 60–75%.

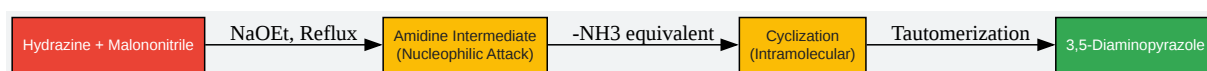
Characterization Data (Expected)

- Appearance: Pale yellow to brown solid.
- ¹H NMR (DMSO-d₆, 400 MHz):
 - 1.5–2.0 (m, 8H, Cyclopentyl)
 - 4.3–4.5 (m, 1H, N-CH Cyclopentyl)

- 4.5 (s, 1H, Pyrazole C4-H)
- 5.0–6.0 (br s, 4H, two groups - exchangeable).
- MS (ESI): m/z calculated for : 166.12; Found .

Mechanistic Workflow

The following diagram illustrates the reaction pathway, highlighting the critical amidine intermediate formation which dictates the regiochemistry.



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Figure 2: Mechanistic pathway from reactants to the aromatic pyrazole core.

Safety & Handling (HSE)

- Hydrazines: Cyclopentylhydrazine is a substituted hydrazine.^[7] Hydrazines are potential carcinogens and skin sensitizers. Handle in a fume hood with double-gloving.
- Malononitrile: Hydrolyzes to release cyanide in strong acid or metabolic conditions. Highly toxic by inhalation and ingestion (oral rat ~60 mg/kg). Keep away from acids.
- Borane-THF: Pyrophoric/water-reactive. Quench carefully with methanol.

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